

N,N-bis(2-hydroxyethyl) tridecylamine: A Comprehensive Material Safety Technical Guide

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Compound of Interest

Compound Name: *N,N-bis (2-hydroxyethyl)
tridecylamine*

CAS No.: 68155-05-5

Cat. No.: B1266714

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the material safety data for N,N-bis(2-hydroxyethyl) tridecylamine, a non-ionic surfactant utilized in various industrial applications. This document synthesizes available data on its chemical and physical properties, toxicological profile, handling procedures, and environmental impact to inform safe laboratory and manufacturing practices.

Chemical Identification and Physical Properties

N,N-bis(2-hydroxyethyl) tridecylamine is identified by several CAS numbers, often indicating its presence in mixtures with varying alkyl chain lengths (C10-C16). For the purposes of this guide, the primary focus is on the tridecyl (C13) derivative.

Property	Value	Source
Chemical Name	N,N-bis(2-hydroxyethyl) tridecylamine	-
Synonyms	2-[2-hydroxyethyl(tridecyl)amino]ethanol; Amides, C10-16, N,N-bis(hydroxyethyl)	[1][2]
CAS Number	18312-57-7; 68155-05-5	[1][2]
Molecular Formula	C ₁₇ H ₃₇ NO ₂	[1]
Molecular Weight	287.48 g/mol	[1]
Appearance	White to off-white solid or colorless to pale yellow viscous liquid	[3]
Solubility	Slightly soluble in chloroform and methanol	[3]

Toxicological Profile

The primary hazards associated with N,N-bis(2-hydroxyethyl) tridecylamine are skin and eye irritation.[3] Due to a lack of specific quantitative toxicological data for this compound, information from closely related long-chain alkyl diethanolamines and amides is used for a comprehensive assessment.

Endpoint	Result	Comments	Source
Skin Irritation	Causes skin irritation (H315)	Based on GHS classifications for similar substances.	[4]
Eye Irritation	Causes serious eye irritation (H319)	Based on GHS classifications for similar substances.	[4]
Respiratory Irritation	May cause respiratory irritation (H335)	Based on GHS classifications for similar substances.	[4]
Acute Oral Toxicity	LD50 > 2,000 mg/kg (rat)	Data for N,N-bis(2-hydroxyethyl)dodecanamide.	[5]
Genotoxicity	No concern for genotoxicity	Based on an assessment of N,N-bis(2-hydroxyethyl)stearylamine.	[6]
Repeated Dose Toxicity	NOAEL: 30 mg/kg bw/day	Based on a 90-day oral toxicity study of the read-across substance bis(2-hydroxyethyl)oleylamine.	[7]

Experimental Protocols for Irritation Assessment

Standardized in vitro methods are available to assess the skin and eye irritation potential of surfactants, avoiding the use of animal testing.

- Bovine Corneal Opacity and Permeability (BCOP) Assay (OECD TG 437): This ex vivo assay is used to identify substances that cause severe eye irritation.[3] It measures changes in corneal opacity and permeability after exposure to a test substance.

- Reconstructed Human Epidermis (RhE) Models (OECD TG 439): Models such as the EpiDerm™ Skin Model are used to evaluate skin irritation.[8][9] These three-dimensional tissue models mimic human skin and assess cell viability after exposure to a test substance.

Handling, Storage, and Personal Protective Equipment

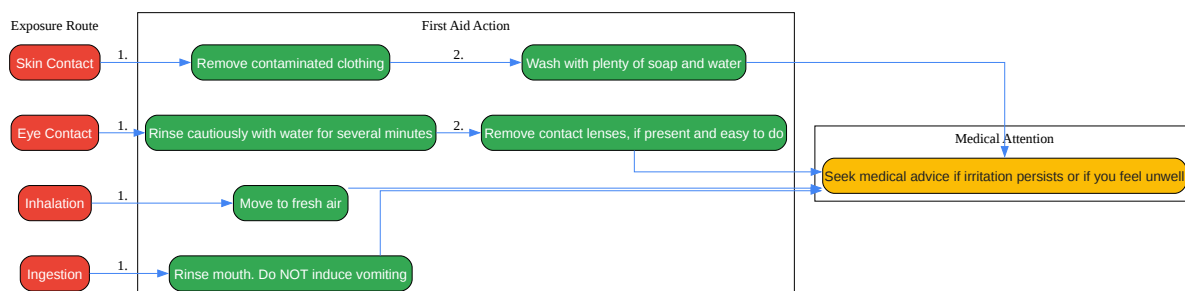
Safe handling and storage are crucial to minimize exposure and associated risks.

Aspect	Recommendation	Source
Ventilation	Use in a well-ventilated area. Local exhaust ventilation may be necessary.	[9]
Personal Protective Equipment	- Eye Protection: Safety goggles or face shield. - Hand Protection: Impervious gloves. - Body Protection: Protective clothing.	[3]
Handling	Avoid contact with skin and eyes. Do not eat, drink, or smoke when handling. Wash hands thoroughly after handling.	[9]
Storage	Keep container tightly closed in a cool, dry, and well-ventilated place. Store away from strong oxidizing agents.	[3]

First Aid and Emergency Procedures

In the event of exposure or a spill, the following procedures should be followed.

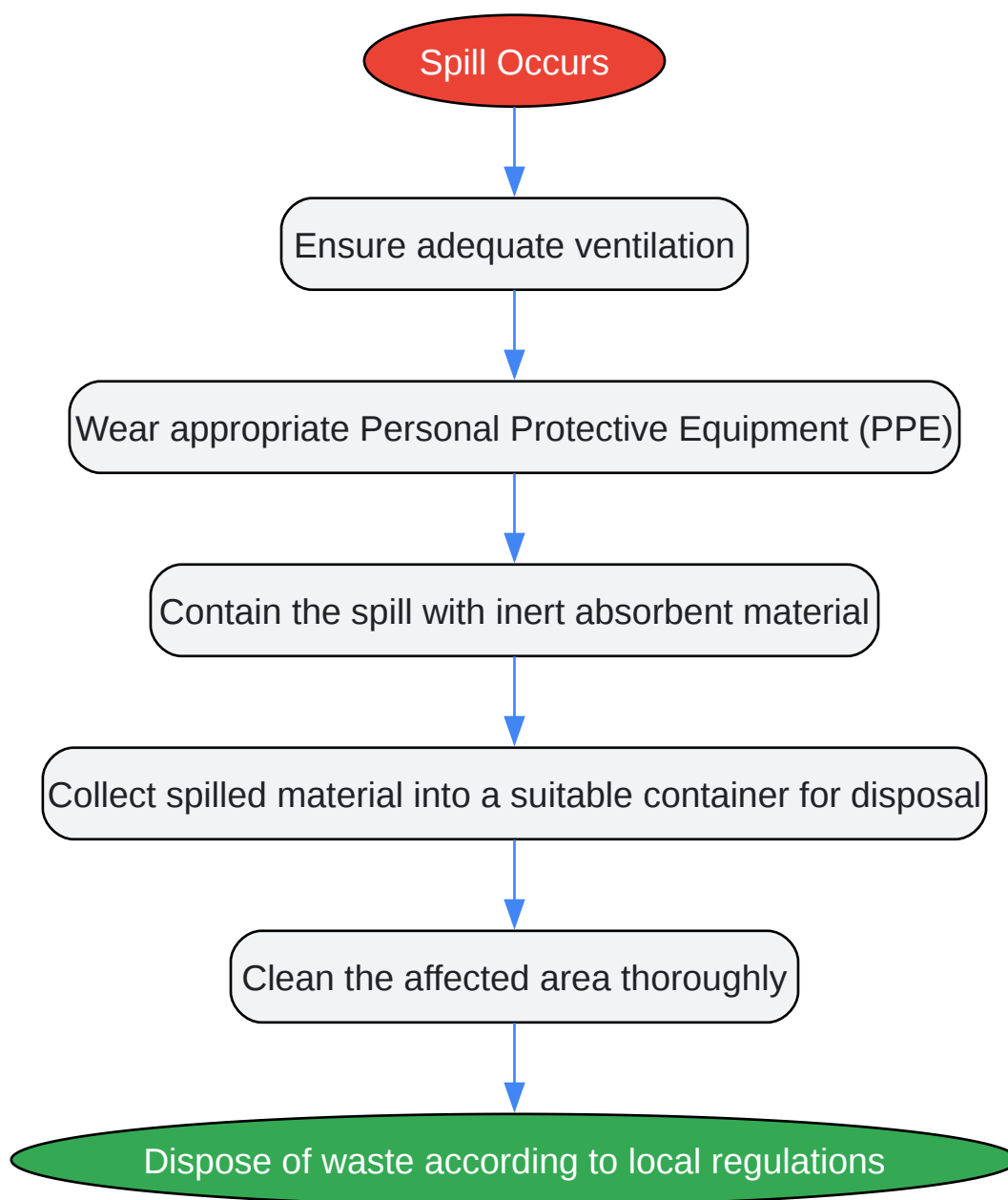
First Aid Measures



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Caption: First aid procedures for N,N-bis(2-hydroxyethyl) tridecylamine exposure.

Spill Response Protocol



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Caption: Workflow for responding to a spill of N,N-bis(2-hydroxyethyl) tridecylamine.

Fire and Explosion Hazard Data

Parameter	Information	Source
Extinguishing Media	Water spray, foam, dry chemical, carbon dioxide (CO ₂)	[5]
Unsuitable Extinguishing Media	High volume water jet	[5]
Hazardous Combustion Products	May produce carbon monoxide, carbon dioxide, and nitrogen oxides upon combustion.	-
Firefighting Procedures	Wear self-contained breathing apparatus (SCBA) and full protective gear.	-

Ecological Information

N,N-bis(2-hydroxyethyl) tridecylamine and related long-chain alkyl amines are expected to have moderate toxicity to aquatic organisms. However, they are also considered to be readily biodegradable with a low potential for bioaccumulation.[10]

Aspect	Finding	Comments	Source
Aquatic Toxicity	Moderately toxic to aquatic organisms.	Based on an assessment of oleamide DEA.	[10]
Biodegradation	Readily biodegradable.	Based on an assessment of oleamide DEA.	[10]
Bioaccumulation	Low potential for bioaccumulation (Calculated BCF: 112.53 L/kg).	Based on an assessment of oleamide DEA.	[10]
Environmental Fate	Expected to adsorb strongly to soil and sediment.	Based on an assessment of oleamide DEA.	[10]

Disposal Considerations

Dispose of N,N-bis(2-hydroxyethyl) tridecylamine and its containers in accordance with local, regional, and national regulations. Avoid release into the environment.

Regulatory Information

This substance is subject to various chemical inventory regulations. It is important to consult the specific regulations of the country in which it is being used. For example, it is listed on the Australian Inventory of Chemical Substances (AICS).[10]

Disclaimer: This document is intended for informational purposes only and is not a substitute for a formal Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) provided by the manufacturer. Users should always consult the specific SDS for the product they are using and adhere to all applicable safety regulations.

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